

Proper Disposal of Vitispirane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Vitispirane**
Cat. No.: **B1609481**

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Ensuring the safe and environmentally responsible disposal of **Vitispirane** is a critical component of laboratory safety and chemical management. This guide provides essential information for researchers, scientists, and drug development professionals on the proper handling and disposal of **Vitispirane**, a fragrance and flavoring agent. Adherence to these procedures is vital for protecting personnel and the environment.

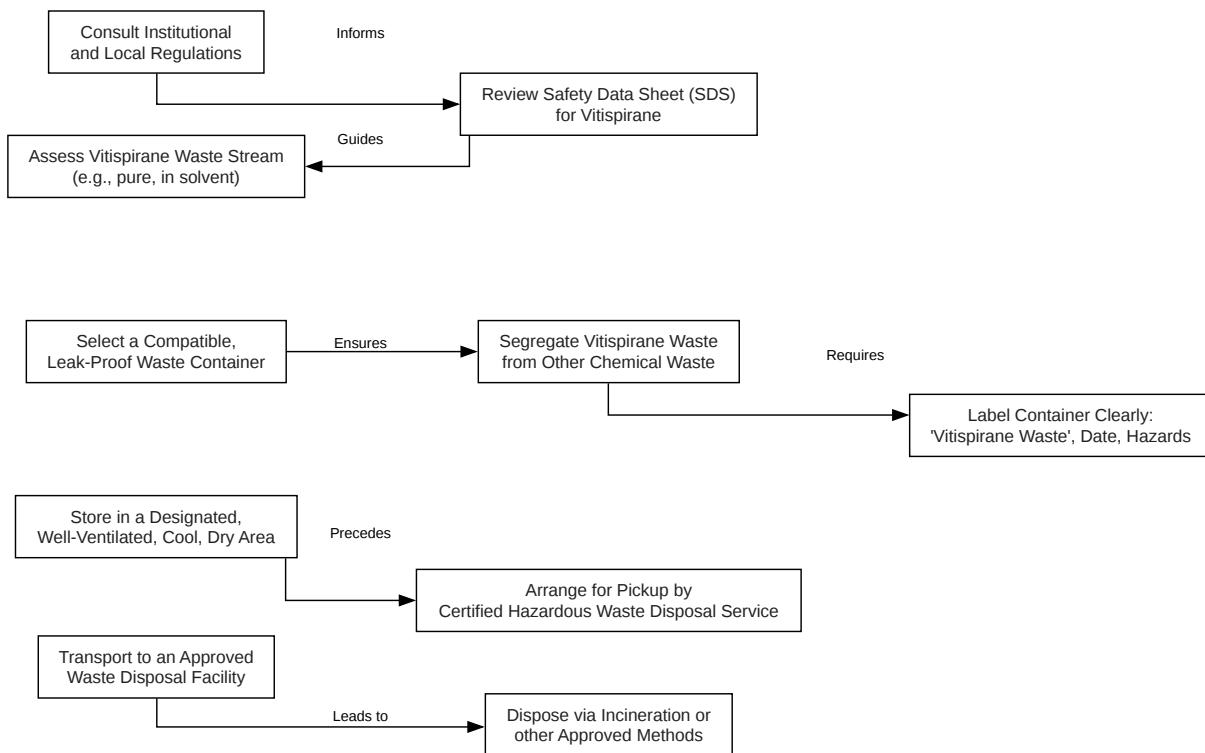
Vitispirane: Key Chemical and Physical Properties

A thorough understanding of a substance's properties is the first step in safe handling and disposal. The following table summarizes the key quantitative data for **Vitispirane**.

| Property | Value |
|-------------------|--|
| Molecular Formula | C13H20O ^{[1][2][3]} |
| Molecular Weight | 192.30 g/mol ^{[1][2]} |
| Melting Point | 49.00 °C @ 760.00 mm Hg ^{[1][4]} |
| Boiling Point | 258.00 to 259.00 °C @ 760.00 mm Hg ^{[1][4]} |
| Flash Point | 82.26 °C to 106.67 °C (estimated) ^{[2][4]} |
| Water Solubility | 5.082 mg/L @ 25 °C (estimated) ^{[4][5]} |
| CAS Number | 65416-59-3 ^{[1][2][3]} |

Vitispirane Disposal Protocol

While specific institutional and local regulations must always be followed, the following workflow provides a general, step-by-step procedure for the safe disposal of **Vitispirane**. This process is based on standard best practices for chemical waste management.



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Vitispirane Disposal Workflow

Detailed Experimental Protocols

As this document provides procedural guidance for disposal rather than citing specific experimental research, detailed experimental protocols are not applicable. The provided workflow is a synthesis of standard laboratory safety practices for chemical waste.

Hazard Assessment and Safety Recommendations

Currently, comprehensive GHS hazard classification for **Vitispirane** is not widely available in the consulted resources.^{[4][6]} However, as with any chemical substance, appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling **Vitispirane**. Work should be conducted in a well-ventilated area or under a chemical fume hood.

In the event of a spill, absorb the material with an inert, non-combustible absorbent, and place it in a sealed container for disposal. Avoid allowing **Vitispirane** to enter drains or waterways. For large spills, contact your institution's environmental health and safety (EHS) department immediately.

General principles of chemical waste disposal emphasize that waste should be managed by trained personnel prior to collection by a certified disposal service.^[7] Options for the final disposal of chemical waste like **Vitispirane** often include high-temperature incineration or placement in a secure hazardous waste landfill, as determined by the disposal facility.^[8]

Disclaimer: This information is intended as a general guide. Always consult your institution's specific waste disposal procedures and the most current Safety Data Sheet (SDS) for **Vitispirane** before handling and disposal. Local, state, and federal regulations regarding chemical waste disposal must be strictly followed.

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